

GSK343: A Researcher's Guide to a Selective EZH2 Chemical Probe

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Compound of Interest

Compound Name:	GSK340
CAS No.:	2222509-79-5
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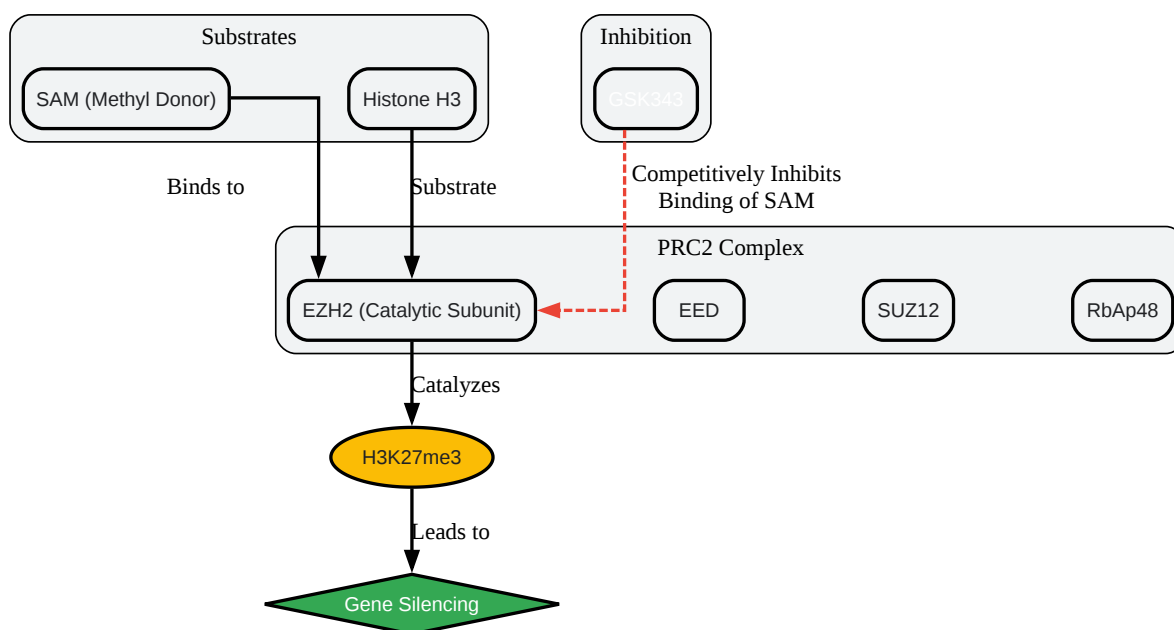
In the intricate landscape of epigenetic research, the ability to precisely dissect the function of specific enzymes is paramount. This guide provides an in-depth technical overview of GSK343, a potent and selective small molecule inhibitor of the Enhancer of Zeste Homolog 2 (EZH2), the catalytic subunit of the Polycomb Repressive Complex 2 (PRC2). Designed for researchers, scientists, and drug development professionals, this document will delve into the core principles of GSK343 as a chemical probe, offering both foundational knowledge and practical insights for its effective application in the laboratory.

The Significance of Targeting EZH2 in Epigenetic Regulation

EZH2 is a histone methyltransferase that plays a critical role in gene silencing by catalyzing the trimethylation of histone H3 at lysine 27 (H3K27me3).[1][2] This epigenetic mark is a hallmark of facultative heterochromatin, leading to the repression of target genes involved in cell differentiation and tumor suppression.[1][3] The dysregulation of EZH2 activity, often through overexpression or mutation, is implicated in the pathogenesis of numerous cancers, making it a compelling therapeutic target.[1][2][4] Chemical probes like GSK343 are indispensable tools for elucidating the nuanced roles of EZH2 in both normal physiology and disease.

Unveiling the Mechanism: GSK343 as a SAM-Competitive Inhibitor

GSK343 functions as a potent and selective S-adenosylmethionine (SAM)-competitive inhibitor of EZH2.[5][6] SAM is the universal methyl donor for all methyltransferase reactions, and by competing with SAM for binding to the EZH2 active site, GSK343 effectively blocks the transfer of a methyl group to H3K27.[2][5][7] This direct and competitive mechanism of action allows for rapid and reversible inhibition of EZH2 catalytic activity, leading to a global reduction in H3K27me3 levels within cells.



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Caption: Mechanism of EZH2 inhibition by GSK343.

Biochemical and Cellular Profile of GSK343

A critical aspect of a chemical probe is its selectivity and potency. GSK343 exhibits high potency for EZH2 with a reported IC₅₀ of approximately 4 nM in cell-free assays.^{[8][9]} It demonstrates significant selectivity over its closest homolog, EZH1, with a 60-fold higher IC₅₀ for EZH1.^{[8][10]} Furthermore, GSK343 shows over 1000-fold selectivity against a panel of other histone methyltransferases, underscoring its utility as a specific tool for studying EZH2 function.^{[8][10]}

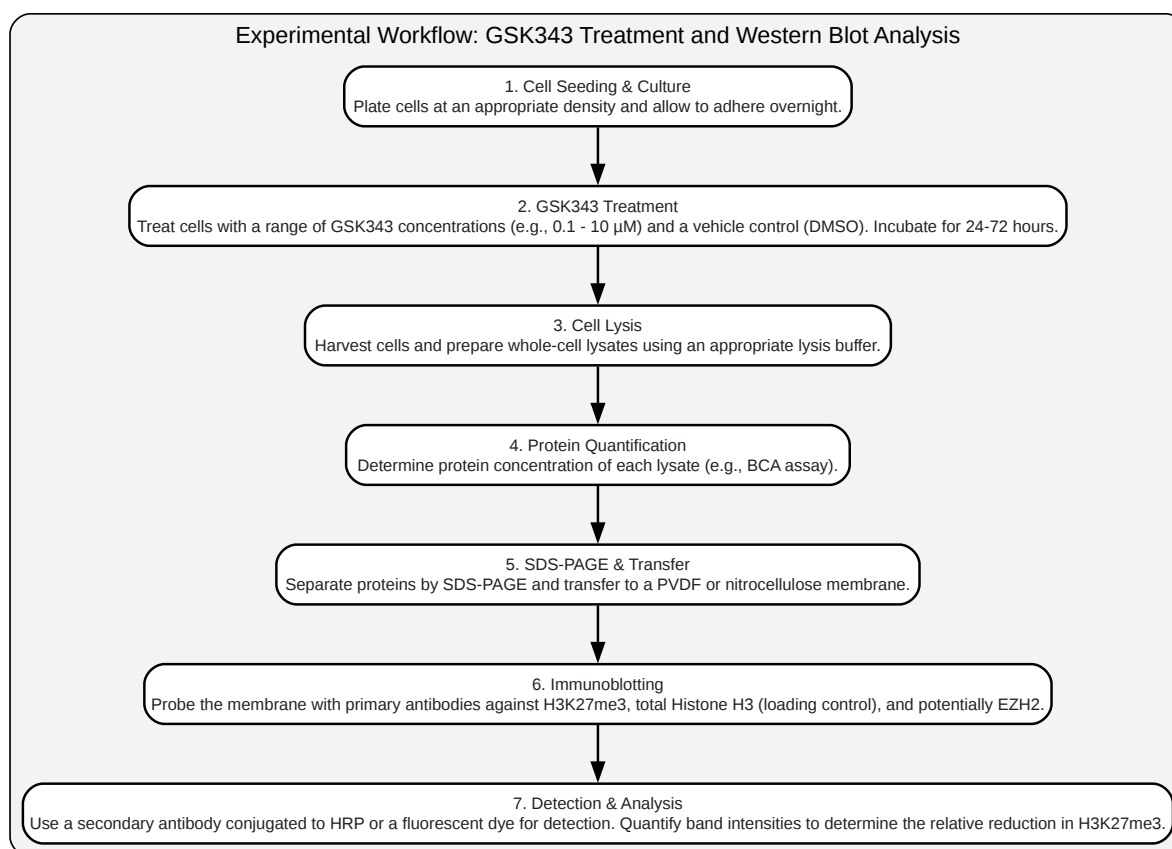
Parameter	Value	Assay Type	Reference
EZH2 IC ₅₀	4 nM	Cell-free enzymatic assay	^{[8][9]}
EZH1 IC ₅₀	240 nM	Cell-free enzymatic assay	^{[7][11]}
Selectivity over other HMTs	>1000-fold	Cell-free enzymatic assays	^{[8][10]}
Cellular H3K27me3 IC ₅₀	174 nM	Immunoblot in HCC1806 cells	^{[2][7]}
LNCaP Proliferation IC ₅₀	2.9 μM	MTT assay (72 h)	^[7]
HCC1806 Proliferation IC ₅₀	174 nM	Not specified	^[7]

Note: IC₅₀ values can vary depending on the specific assay conditions and cell line used. It is recommended to perform dose-response experiments to determine the optimal concentration for your specific model system.

Experimental Workflow: Assessing GSK343-Mediated Inhibition of H3K27me3

A primary application of GSK343 is to investigate the cellular consequences of EZH2 inhibition. A fundamental experiment is to measure the reduction of H3K27me3 levels in cells treated with

GSK343. The following is a generalized protocol for this purpose.



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Caption: A typical workflow for evaluating GSK343 efficacy.

Detailed Protocol: Western Blot for H3K27me3 Inhibition

- Cell Culture and Treatment:
 - Seed your cells of interest in a multi-well plate at a density that will result in 70-80% confluency at the time of harvest.
 - Allow cells to adhere and grow for 24 hours.
 - Prepare a dilution series of GSK343 in your cell culture medium. A common concentration range to test is 0.1 μ M to 10 μ M. Include a vehicle-only control (e.g., 0.1% DMSO).
 - Replace the medium in your cell plates with the GSK343-containing medium and incubate for a desired period (typically 24 to 72 hours). The optimal incubation time can be cell-line dependent and should be determined empirically.
- Cell Lysis and Protein Quantification:
 - Wash the cells with ice-cold PBS.
 - Lyse the cells directly in the well using a suitable lysis buffer (e.g., RIPA buffer) supplemented with protease and phosphatase inhibitors.
 - Collect the lysates and clarify by centrifugation.
 - Determine the protein concentration of each lysate using a standard method such as the bicinchoninic acid (BCA) assay.
- SDS-PAGE and Western Blotting:
 - Normalize the protein concentration for all samples and prepare them for SDS-PAGE by adding Laemmli sample buffer and boiling.
 - Load equal amounts of protein per lane onto a polyacrylamide gel and separate the proteins by electrophoresis.
 - Transfer the separated proteins to a polyvinylidene difluoride (PVDF) or nitrocellulose membrane.

- Block the membrane with a suitable blocking buffer (e.g., 5% non-fat dry milk or bovine serum albumin in TBST) for 1 hour at room temperature.
- Incubate the membrane with a primary antibody specific for H3K27me3 overnight at 4°C. It is crucial to also probe for total histone H3 as a loading control to ensure equal protein loading.
- Wash the membrane extensively with TBST.
- Incubate with an appropriate horseradish peroxidase (HRP)-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again with TBST.
- Detect the signal using an enhanced chemiluminescence (ECL) substrate and image the blot.
- Data Analysis:
 - Quantify the band intensities for H3K27me3 and total histone H3 using densitometry software.
 - Normalize the H3K27me3 signal to the total histone H3 signal for each sample.
 - Calculate the percentage of H3K27me3 inhibition relative to the vehicle-treated control.

Critical Considerations for Robust Experimentation

To ensure the scientific integrity of your findings when using GSK343, it is essential to incorporate rigorous controls and be mindful of potential confounding factors.

- Cellular Context Matters: The sensitivity of different cell lines to GSK343 can vary significantly.[\[11\]](#) It is imperative to perform initial dose-response and time-course experiments to determine the optimal experimental conditions for your specific cell model.
- Off-Target Effects: While GSK343 is highly selective, at higher concentrations (typically >5 μM), the potential for off-target effects, including inhibition of EZH1, increases.[\[11\]](#) Use the lowest effective concentration to minimize this risk.

- **Orthogonal Approaches:** To validate that the observed phenotype is a direct result of EZH2 inhibition, consider using complementary approaches such as siRNA or shRNA-mediated knockdown of EZH2.
- **Non-Canonical EZH2 Functions:** Be aware that EZH2 can have functions independent of its methyltransferase activity, such as acting as a transcriptional co-activator.^[1] GSK343, as a catalytic inhibitor, will primarily affect the methyltransferase-dependent functions of EZH2.
- **Acquired Resistance:** Prolonged exposure to GSK343 can lead to acquired resistance in some cancer cell lines.^{[12][13]} This is an important consideration for long-term studies.

Broader Applications and Future Directions

The utility of GSK343 extends beyond basic research into the biology of EZH2. It is a valuable tool in preclinical studies exploring the therapeutic potential of EZH2 inhibition in various cancers, including glioblastoma, osteosarcoma, and bladder cancer.^{[4][6][14][15]} Furthermore, GSK343 can be used to investigate the role of EZH2 in other biological processes such as inflammation and neurodegeneration.^{[14][16]}

As our understanding of the epigenetic landscape continues to evolve, selective chemical probes like GSK343 will remain at the forefront of discovery, enabling researchers to unravel the complex interplay between histone modifications and cellular function.

References

- GSK343: Potent, Selective EZH2 Inhibitor for Epigenetic Cancer Research. (2026, March 7). Vertex AI Search.
- GSK343 - Cell Signaling Technology. (n.d.). Cell Signaling Technology.
- GSK343: Selective EZH2 Inhibitor for Advanced Epigenetic Cancer Research. (2026, February 26). Vertex AI Search.
- The noncanonical role of EZH2 in cancer - PMC. (n.d.). NIH.
- GSK343, an Inhibitor of Enhancer of Zeste Homolog 2, Reduces Glioblastoma Progression through Inflammatory Process Modulation: Focus on Canonical and Non-Canonical NF- κ B/I κ B α Pathways - PMC. (n.d.). NIH.
- GSK343 | EZH2 Inhibitor | CAS 1346704-33-3. (n.d.). Selleck Chemicals.
- The EZH2 inhibitor GSK343 suppresses cancer stem-like phenotypes and reverses mesenchymal transition in glioma cells - PMC. (n.d.). NIH.
- GSK 343 | EZH2. (n.d.). Tocris Bioscience.

- GSK343 | Structural Genomics Consortium. (n.d.). Structural Genomics Consortium.
- The role of EZH1 and EZH2 in development and cancer - PMC. (n.d.). NIH.
- The role of EZH1 and EZH2 in development and cancer. (2022, December 31). BMB Reports.
- GSK343, an inhibitor of EZH2, prevents acquired cisplatin resistance in bladder cancer. (2025, June 23). Vertex AI Search.
- The EZH2 inhibitor GSK343 suppresses cancer stem-like phenotypes and reverses mesenchymal transition in glioma cells | Oncotarget. (2017, November 17). Oncotarget.
- GSK343 | EZH2 Inhibitor. (n.d.). MedchemExpress.com.
- Molecular Pathways: Deregulation of Histone H3 Lysine 27 Methylation in Cancer—Different Paths, Same Destination. (2014, September 30). AACR Journals.
- GSK343 - Potent EZH2 Inhibitor for Epigenetic Research | APExBIO. (n.d.). APExBIO.
- No Easy Way Out for EZH2: Its Pleiotropic, Noncanonical Effects on Gene Regulation and Cellular Function. (2020, December 14). MDPI.
- Engaging chromatin: PRC2 structure meets function - PMC. (n.d.). NIH.
- Orchestration of H3K27 methylation: mechanisms and therapeutic implication - PMC. (n.d.). NIH.
- GSK343 - the Chemical Probes Portal. (2023, November 6). Chemical Probes Portal.
- GSK343 induces programmed cell death through the inhibition of EZH2 and FBP1 in osteosarcoma cells - PMC. (n.d.). NIH.
- GSK343 and the Next Frontier in Epigenetic Cancer Research... (2025, December 5). Online Inhibitor.
- The EZH2 inhibitor GSK343 suppresses cancer stem-like phenotypes and reverses mesenchymal transition in glioma cells | Oncotarget. (2017, November 17). Oncotarget.
- GSK 343 | EZH2 Inhibitor: Tocris Bioscience. (n.d.). R&D Systems.
- Neuroprotective effects of GSK-343 in an in vivo model of MPTP-induced nigrostriatal degeneration - PMC. (2023, June 30). NIH.
- Histone H3K27 methylation modulates the dynamics of FANCD2 on chromatin to facilitate NHEJ and genome stability. (2018, June 21). Journals Gateway | The Company of Biologists.
- EZH2 inhibition decreases neuroblastoma proliferation and in vivo tumor growth | PLOS One. (2021, March 9). PLOS One.
- Histone deposition pathways determine the chromatin landscapes of H3.1 and H3.3 K27M oncohistones | eLife. (2020, September 9). eLife.
- H3K27 Methylation: A Focal Point of Epigenetic Deregulation in Cancer - PMC. (n.d.). NIH.
- Abstract A012: EZH2 as a therapeutic target for glioma | Cancer Research. (2024, March 4). AACR Journals.

- Acquired Resistance to EZH2 Inhibitor GSK343 Promotes the Differentiation of Human DLBCL Cell Lines toward an ABC-Like Phenotype. (2022, April 1). AACR Journals.
- GSK343 induces programmed cell death through the inhibition of EZH2 and FBP1 in osteosarcoma cells: Cancer Biology & Therapy. (2019, October 25). Taylor & Francis.
- Acquired resistance to EZH2 inhibitor GSK343 promotes the differentiation of human DLBCL cell lines towards an ABC-like phenotype - PMC. (n.d.). NIH.

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Sources

- [1. The noncanonical role of EZH2 in cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. apexbt.com \[apexbt.com\]](#)
- [3. The role of EZH1 and EZH2 in development and cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. GSK343 induces programmed cell death through the inhibition of EZH2 and FBP1 in osteosarcoma cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. GSK343 | Cell Signaling Technology \[cellsignal.com\]](#)
- [6. GSK343, an inhibitor of EZH2, prevents acquired cisplatin resistance in bladder cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. agouti-related-protein.com \[agouti-related-protein.com\]](#)
- [8. selleckchem.com \[selleckchem.com\]](#)
- [9. medchemexpress.com \[medchemexpress.com\]](#)
- [10. The EZH2 inhibitor GSK343 suppresses cancer stem-like phenotypes and reverses mesenchymal transition in glioma cells | Oncotarget \[oncotarget.com\]](#)
- [11. agouti-related-protein.com \[agouti-related-protein.com\]](#)
- [12. aacrjournals.org \[aacrjournals.org\]](#)
- [13. Acquired resistance to EZH2 inhibitor GSK343 promotes the differentiation of human DLBCL cell lines towards an ABC-like phenotype - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. GSK343, an Inhibitor of Enhancer of Zeste Homolog 2, Reduces Glioblastoma Progression through Inflammatory Process Modulation: Focus on Canonical and Non-](#)

Canonical NF- κ B/I κ B α Pathways - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- 15. The EZH2 inhibitor GSK343 suppresses cancer stem-like phenotypes and reverses mesenchymal transition in glioma cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 16. Neuroprotective effects of GSK-343 in an in vivo model of MPTP-induced nigrostriatal degeneration - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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